

Application Notes and Protocols: Pharmaceutical Compositions and Formulations of Lanthanum Carbonate

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Compound of Interest

Compound Name: *Lanthanum carbonate hydrate*

Cat. No.: *B1199162*

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Introduction

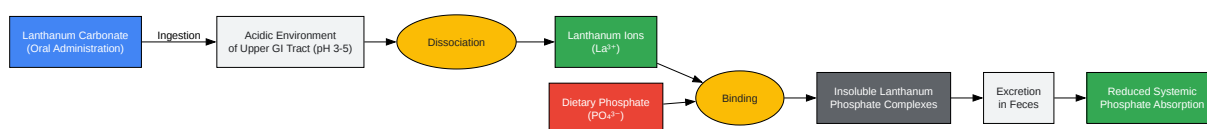
Lanthanum carbonate is a non-aluminum, non-calcium phosphate binder indicated for the reduction of serum phosphate in patients with end-stage renal disease (ESRD).[1][2] Hyperphosphatemia is a common and serious condition in ESRD patients, contributing to secondary hyperparathyroidism, renal osteodystrophy, and cardiovascular calcification.[3][4] Lanthanum carbonate acts locally within the gastrointestinal (GI) tract to bind dietary phosphate, thereby preventing its absorption.[5][6] The efficacy of lanthanum carbonate is highly dependent on its formulation, which must ensure efficient dissociation and phosphate binding at the physiological pH of the upper GI tract.[7]

This document provides a detailed overview of common pharmaceutical formulations of lanthanum carbonate, presents key quantitative data in a comparative format, and offers comprehensive protocols for the characterization and analysis of these formulations.

Mechanism of Action

The primary mechanism of action for lanthanum carbonate is the binding of dietary phosphate within the GI tract.[3][8] The process begins in the acidic environment of the stomach and upper small intestine, where lanthanum carbonate dissociates to release trivalent lanthanum

ions (La^{3+}).^{[7][9]} These ions then form highly insoluble and non-absorbable lanthanum phosphate complexes with phosphate from dietary sources.^{[1][7][10]} These complexes pass through the GI tract and are eliminated via feces, effectively reducing the overall systemic absorption of phosphate.^{[5][9]} This reduction in phosphate load helps to control serum phosphate levels and mitigate the progression of vascular calcification.^[4] Some studies suggest that lanthanum may also mitigate vascular calcification through the NF- κ B signaling pathway.^[11]



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Mechanism of Action of Lanthanum Carbonate.

Pharmaceutical Formulations and Composition

Lanthanum carbonate is primarily available in two oral dosage forms: chewable tablets and an oral powder.^[12] The powder formulation can be a suitable alternative for patients who have difficulty chewing tablets and can be mixed with a small amount of soft food.^{[13][14]}

Table 1: Quantitative Composition of Common Lanthanum Carbonate Formulations

Component	Formulation Type	Function	Typical Dosage (as elemental La)	Representative Inactive Ingredients	Reference(s)
Lanthanum Carbonate Hydrate	Chewable Tablet	Active Pharmaceutical Ingredient	500 mg, 750 mg, 1000 mg	N/A	[1] [2] [10]
Oral Powder	Active Pharmaceutical Ingredient	750 mg, 1000 mg	N/A	[10]	
Dextrates (Hydrated)	Chewable Tablet, Oral Powder	Diluent, Binder	Varies by formulation	Dextrates (Hydrated) NF	[1] [7] [10]
Colloidal Silicon Dioxide	Chewable Tablet, Oral Powder	Glidant, Flow Agent	Varies by formulation	Colloidal Silicon Dioxide NF	[1] [7] [10]
Magnesium Stearate	Chewable Tablet, Oral Powder	Lubricant	Varies by formulation	Magnesium Stearate NF	[1] [7] [10]
Hydroxypropyl Cellulose	Chewable Tablet	Binder	Varies by formulation	Hydroxypropyl Cellulose	[1] [14]
Talc	Chewable Tablet	Glidant, Lubricant	Varies by formulation	Talc USP	[1] [7]

Pharmacokinetic Properties

While the therapeutic action of lanthanum carbonate is localized to the GI tract, understanding its minimal systemic exposure is crucial for safety assessment.[\[3\]](#)[\[8\]](#) The oral bioavailability of lanthanum is exceedingly low, approximately 0.001%.[\[3\]](#)[\[15\]](#) The small fraction that is absorbed is highly protein-bound in plasma and is primarily eliminated through biliary excretion.[\[3\]](#)[\[8\]](#)[\[9\]](#)

Table 2: Comparative Pharmacokinetic Parameters

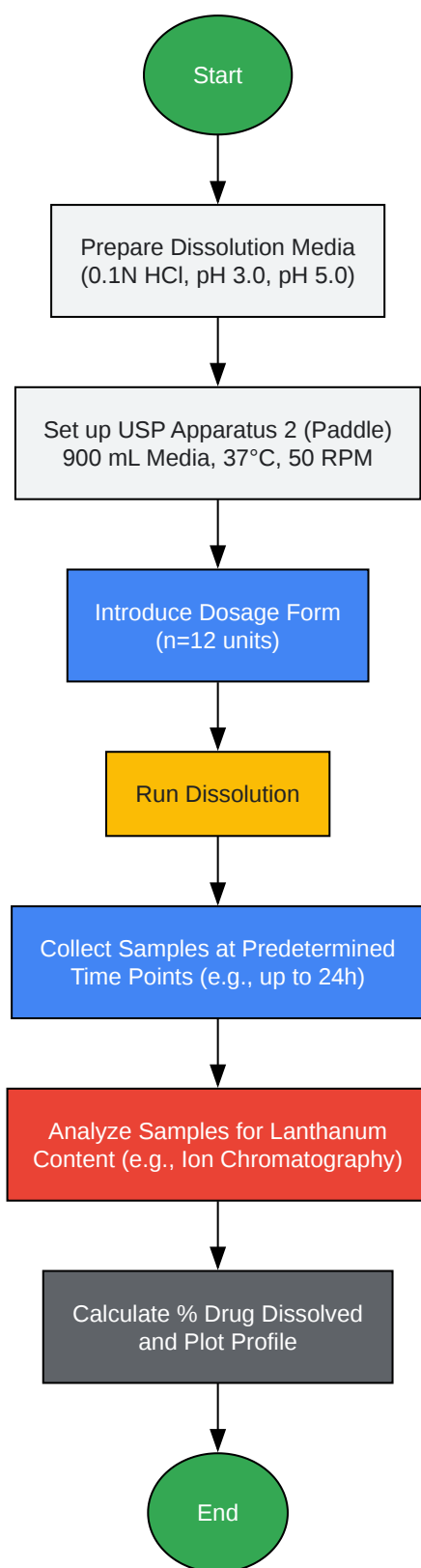
Parameter	Chewable Tablet	Oral Powder	Key Findings	Reference(s)
Absolute Bioavailability	~0.001%	Similar to tablet	Extremely low systemic absorption.	[3][9]
Cmax (Maximal Concentration)	0.47 ng/mL (in one study)	0.60 ng/mL (in one study)	A study in healthy volunteers showed the powder formulation resulted in a 26% higher Cmax.	[16]
AUC (Area Under the Curve)	9.80 ng·h/mL (in one study)	13.11 ng·h/mL (in one study)	The same study showed the powder formulation resulted in a 34% wider AUC.	[16]
Excretion Pathway	Predominantly biliary	Predominantly biliary	Less than 2% of the absorbed fraction is eliminated by the kidneys.	[3][8]

Experimental Protocols

The following protocols are essential for the development, characterization, and quality control of lanthanum carbonate formulations.

Protocol: In-Vitro Dissolution Testing

This protocol determines the rate and extent of lanthanum release from the dosage form, which is critical for its subsequent phosphate binding capacity.



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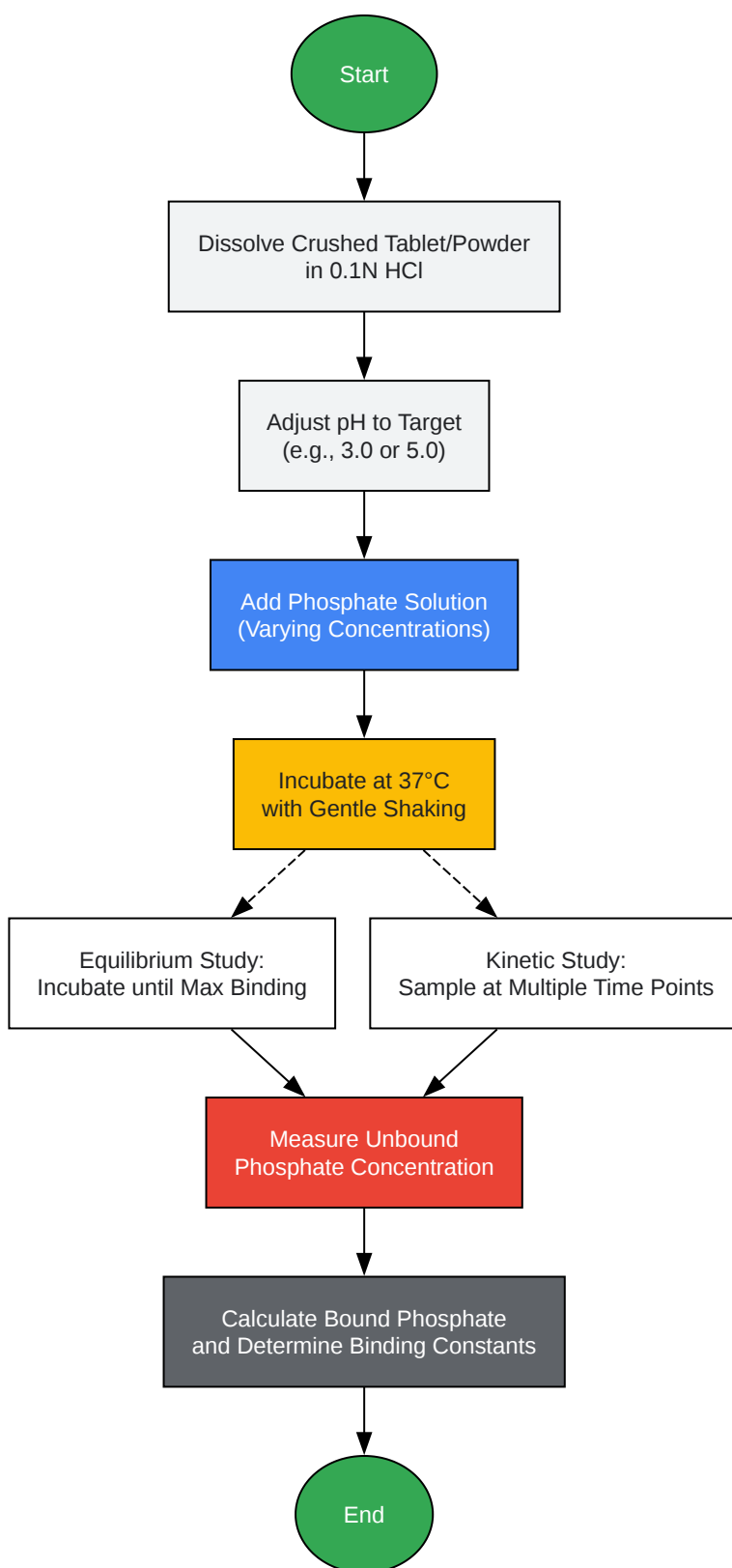
Workflow for In-Vitro Dissolution Testing.

Methodology:

- Apparatus: Utilize a USP Apparatus 2 (paddle).[\[17\]](#)[\[18\]](#)
- Media: Prepare 900 mL of three separate dissolution media: 0.1 N HCl, pH 3.0 buffer, and pH 5.0 buffer.[\[17\]](#)[\[18\]](#) Maintain media at 37°C ± 0.5°C.
- Procedure: a. Place one unit of the lanthanum carbonate formulation (e.g., one chewable tablet) into each dissolution vessel (n=12).[\[17\]](#) b. Set the paddle rotation speed to 50 rpm.[\[17\]](#)[\[18\]](#) c. Withdraw samples at a minimum of 8 specified time points, extending up to 24 hours or until at least 85% of the drug has dissolved.[\[17\]](#)
- Analysis: Quantify the lanthanum concentration in each sample using a validated analytical method, such as Ion Chromatography.[\[19\]](#)
- Data Presentation: Plot the mean percentage of lanthanum dissolved against time for each medium. Compare test and reference products using the f2 similarity factor test.[\[17\]](#)

Protocol: In-Vitro Phosphate Binding Studies

These studies assess the formulation's ability to bind phosphate under simulated GI conditions and are crucial for establishing bioequivalence for generic formulations.[\[17\]](#)



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Workflow for In-Vitro Phosphate Binding Studies.

A. Equilibrium Binding Study:

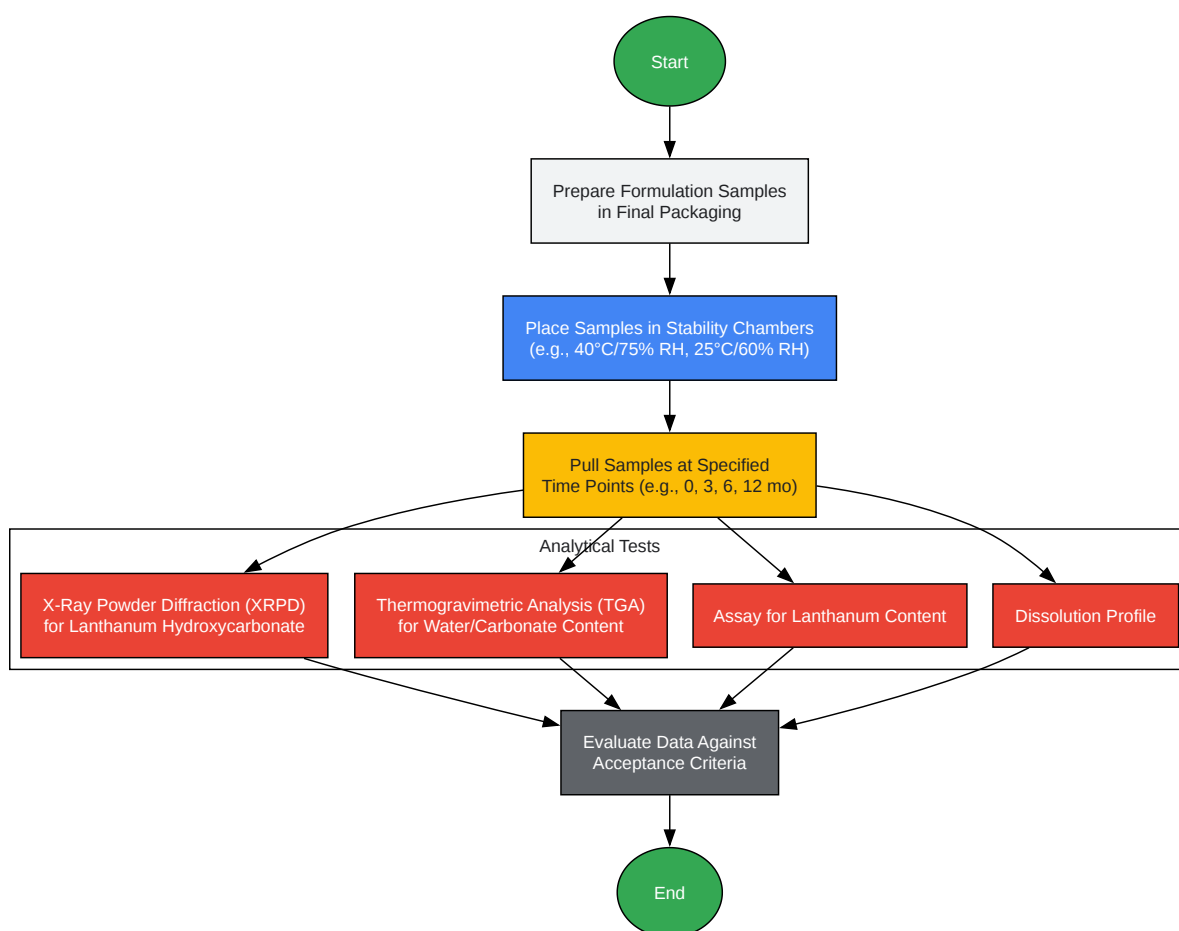
- **Sample Preparation:** Crush one tablet or use an equivalent amount of powder and incubate in 0.1 N HCl (pH 1.2) until completely dissolved.[\[17\]](#)[\[18\]](#)
- **pH Adjustment:** Adjust the solution pH to the target (e.g., 3.0 or 5.0) and allow it to equilibrate for at least one hour.[\[18\]](#)
- **Phosphate Addition:** Add phosphate solutions to achieve at least eight different final phosphate concentrations in a final volume of 250 mL. The concentration range should characterize the full binding curve, including the plateau.[\[17\]](#)[\[18\]](#)
- **Incubation:** Incubate the solutions at 37°C with constant gentle shaking until maximum lanthanum-phosphate binding is achieved.[\[17\]](#)[\[18\]](#)
- **Analysis:** Measure the concentration of unbound phosphate in the supernatant.
- **Data Presentation:** Calculate the amount of phosphate bound per mole of lanthanum. Determine the Langmuir binding constants (k_1 and k_2).[\[18\]](#)

B. Kinetic Binding Study:

- **Sample Preparation:** Prepare samples as described in the equilibrium study.
- **Phosphate Addition:** Use three phosphate concentrations: the lowest, the highest, and a mid-range concentration (approx. 50% of max) from the equilibrium study.[\[17\]](#)[\[18\]](#)
- **Incubation and Sampling:** Conduct the study in 250 mL at pH 1.2, 3.0, and 5.0.[\[17\]](#) Incubate at 37°C with gentle shaking. Collect samples at a minimum of 8 time points over a period of up to 24 hours.[\[17\]](#)[\[18\]](#)
- **Analysis:** Measure the concentration of unbound phosphate at each time point.
- **Data Presentation:** Plot the amount of phosphate bound against time to characterize the binding kinetics.

Protocol: Stability and Degradation Analysis

This protocol is vital for assessing the shelf-life of lanthanum carbonate formulations, focusing on the conversion to lanthanum hydroxycarbonate, a known degradation product.[\[20\]](#)



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Workflow for Stability and Degradation Analysis.

Methodology:

- Study Design: Place the pharmaceutical formulation in its final intended packaging into stability chambers under both long-term (e.g., 25°C/60% RH) and accelerated (e.g., 40°C/75% RH) conditions.
- Time Points: Pull samples at predetermined intervals (e.g., 0, 3, 6, 9, 12, 18, 24, and 36 months).
- Analytical Testing:
 - X-Ray Powder Diffraction (XRPD): Use XRPD to identify and quantify the presence of lanthanum hydroxycarbonate.[21][22] Compare the diffraction patterns of stored samples to reference standards of pure lanthanum carbonate and lanthanum hydroxycarbonate.
 - Thermogravimetric Analysis (TGA): Perform TGA to assess changes in the hydration state (water content) and carbonate content over time.[23][24]
 - Assay and Impurities: Quantify the lanthanum content and any other specified impurities using a validated method.
 - Physicochemical Properties: Evaluate properties such as appearance, hardness (for tablets), and dissolution profile.
- Data Evaluation: Compare the results at each time point against the initial (time zero) data and established specification limits to determine the product's shelf-life.

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